

APPLICATION NOTE: Regioselective Synthesis of 2-Chloro-N-cyclohexylquinazolin-4-amine

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Compound of Interest

Compound Name: 2-chloro-N-cyclohexylquinazolin-4-amine

CAS No.: 69033-51-8

Cat. No.: B3279238

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Target Audience: Researchers, Synthetic Chemists, and Drug Development Professionals

Document Type: Standard Operating Procedure & Mechanistic Guide

Introduction & Mechanistic Rationale

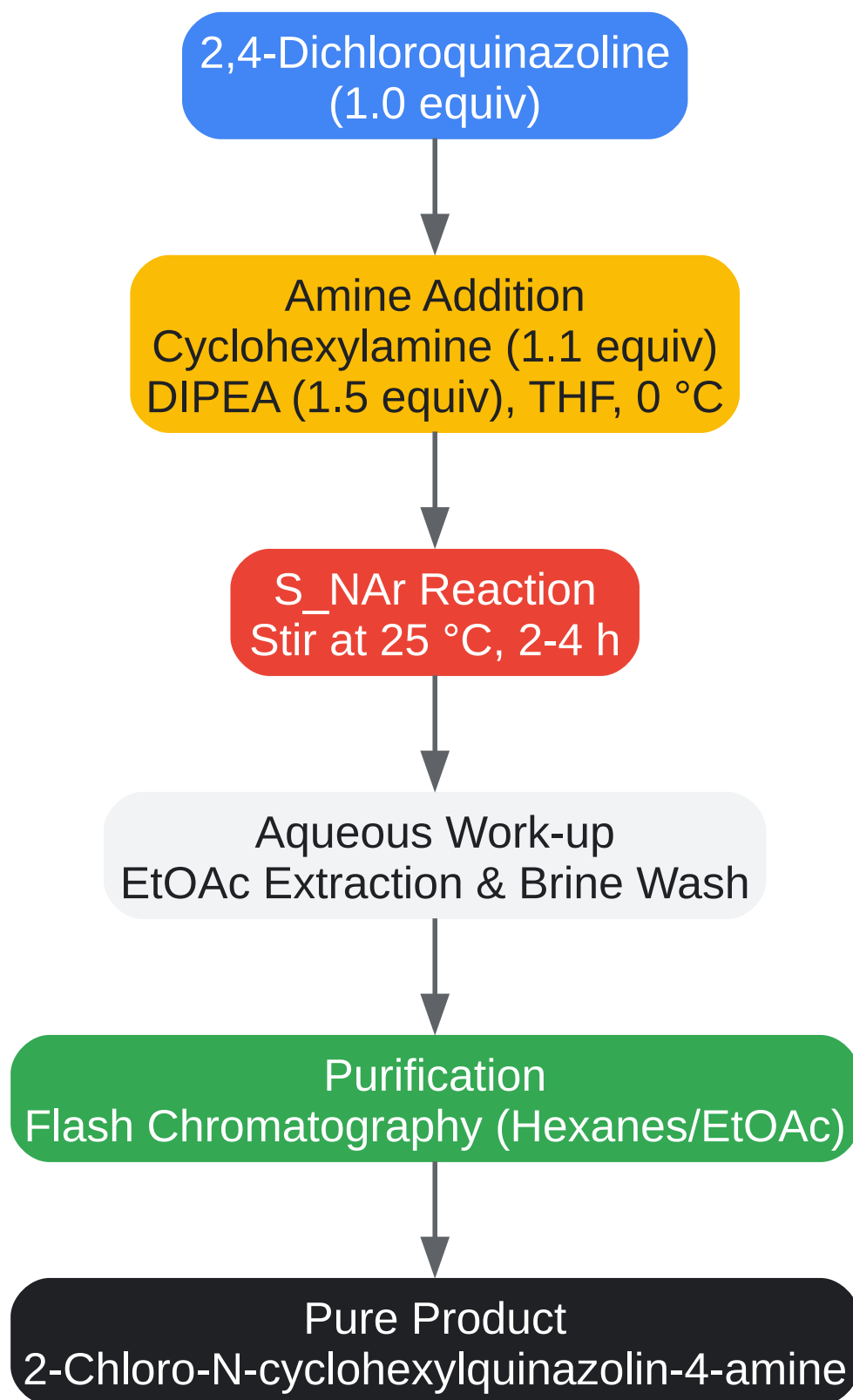
The quinazoline scaffold is a privileged pharmacophore in medicinal chemistry. Specifically, N2,N4-disubstituted quinazoline-2,4-diamines have demonstrated profound therapeutic potential, ranging from potent antileishmanial efficacy (1)[1] to acting as monoamine oxidase B (MAO-B) inhibitors for the treatment of Alzheimer's disease (2)[2].

The critical intermediate for these diverse therapeutic agents is **2-chloro-N-cyclohexylquinazolin-4-amine**. Its synthesis relies on a highly regioselective Nucleophilic Aromatic Substitution (SNAr) of 2,4-dichloroquinazoline.

Causality of Regioselectivity: The success of this reaction is governed by the differential electrophilicity of the C2 and C4 positions on the quinazoline ring. The C4 carbon is significantly more electron-deficient due to its strong conjugation with both nitrogen atoms in

the pyrimidine ring, which stabilizes the Meisenheimer complex during nucleophilic attack. By strictly controlling the temperature (ambient) and stoichiometry (1.1 equivalents of primary amine), cyclohexylamine selectively attacks the C4 position, leaving the C2 chlorine intact for downstream functionalization[1][2].

Visualized Synthetic Workflow



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Workflow for the regioselective synthesis of **2-chloro-N-cyclohexylquinazolin-4-amine**.

Quantitative Data & Reaction Parameters

To ensure reproducibility, the reaction parameters and expected analytical markers are summarized below.

Table 1: Reaction Stoichiometry and Parameters

Reagent/Parameter	Role in Protocol	Equivalents	Amount (1.0 mmol scale)
2,4-Dichloroquinazoline	Electrophile (Starting Material)	1.0 eq	199.0 mg
Cyclohexylamine	Nucleophile	1.1 eq	126 µL (109 mg)
DIPEA	Non-nucleophilic Base	1.5 eq	261 µL (194 mg)
Tetrahydrofuran (THF)	Aprotic Solvent	N/A	5.0 mL (0.2 M)
Temperature	Kinetic Control	N/A	0 °C to 25 °C

Table 2: Self-Validation Analytical Markers

Method	Target Marker	Expected Observation
TLC (Hexanes:EtOAc 7:3)	Reaction Progress	Disappearance of SM (Rf ~0.8); Appearance of Product (Rf ~0.4).
¹ H NMR (CD ₃ OD, 250 MHz)	Aromatic Protons	δ 8.05–7.99 (m, 1H), 7.60 (ddd, J=8.4, 7.0, 1.4 Hz, 1H), 7.46–7.41 (m, 1H), 7.33 (ddd, J=8.3, 7.0, 1.3 Hz, 1H)[1].
Yield Expectation	Process Efficiency	69% (Brown solid)[1] to 91% (Brown viscous oil)[2].

Detailed Experimental Protocol

This protocol is designed as a self-validating system. At each critical juncture, specific physical or analytical checks are embedded to verify the integrity of the synthesis before proceeding.

Step 1: Reaction Assembly & Base Addition

- Flame-dry a 25 mL round-bottom flask equipped with a magnetic stir bar under an inert argon atmosphere.
- Charge the flask with 2,4-dichloroquinazoline (199.0 mg, 1.0 mmol).
- Add 5.0 mL of anhydrous Tetrahydrofuran (THF) to achieve a 0.2 M concentration. Stir until the starting material is fully dissolved.
- Inject N,N-Diisopropylethylamine (DIPEA) (261 μ L, 1.5 mmol) via syringe.
- Cool the reaction mixture to 0 °C using an ice-water bath.



Causality Note: DIPEA is strictly required. It acts as a non-nucleophilic proton sponge to neutralize the HCl generated during the S_NAr reaction. Without DIPEA, the acidic byproduct would protonate the remaining cyclohexylamine, rendering it non-nucleophilic and artificially halting the reaction at a maximum of 50% conversion[2].

Step 2: Nucleophilic Addition

- Dissolve cyclohexylamine (126 μ L, 1.1 mmol) in 1.0 mL of anhydrous THF.
- Add the amine solution dropwise to the reaction flask over 10 minutes.

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Causality Note: Dropwise addition at 0 °C minimizes the local concentration of the nucleophile. This kinetic control suppresses the formation of the thermodynamically driven, over-substituted byproduct (N2,N4-dicyclohexylquinazoline-2,4-diamine).

Step 3: S_NAr Reaction & Monitoring

- Remove the ice bath and allow the reaction to warm naturally to ambient temperature (20–25 °C).
- Stir the mixture for 2 to 4 hours.
- Self-Validation Check: Monitor the reaction progress via Thin Layer Chromatography (TLC) using a Hexanes:Ethyl Acetate (7:3 v/v) mobile phase. The reaction is deemed complete when the high-mobility starting material spot completely vanishes, replaced by a distinct, UV-active product spot at R_f ~0.4.

Step 4: Quenching and Extraction

- Quench the reaction by adding 10 mL of saturated aqueous ammonium chloride (NH₄Cl) to neutralize excess DIPEA and trace unreacted amine.
- Transfer the biphasic mixture to a separatory funnel and extract the aqueous layer three times with Ethyl Acetate (3 × 15 mL).
- Wash the combined organic layers with 20 mL of brine (saturated NaCl) to remove residual water and inorganic salts.
- Dry the organic phase over anhydrous sodium sulfate (Na₂SO₄).
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude intermediate.

Step 5: Purification

- Purify the crude residue via flash column chromatography on silica gel.
- Utilize an isocratic elution profile of Hexanes:Ethyl Acetate (7:3).
- Self-Validation Check: Pool the fractions containing the R_f ~0.4 spot and concentrate them in vacuo. The isolated product will present as a brown viscous oil or solid, typically yielding between 69% and 91%^{[1][2]}. Confirm structural identity against the ¹H NMR benchmarks provided in Table 2.

References

- Source: ACS Medicinal Chemistry Letters (acs.org)
- Source: MDPI Pharmaceuticals (mdpi.com)

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Sources

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- 2. mdpi.com [mdpi.com]
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